

An In-depth Technical Guide to Methyltrioctylammonium Iodide (CAS: 35675-86-6)

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Compound of Interest

Compound Name: Methyltrioctylammonium iodide

CAS No.: 35675-86-6

Cat. No.: B1230502

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Abstract

Methyltrioctylammonium iodide is a quaternary ammonium salt characterized by a central nitrogen atom bonded to three octyl chains and one methyl group, with an iodide counter-ion. Its amphipathic structure, combining a hydrophilic cationic head with lipophilic alkyl chains, makes it a compound of significant interest, primarily as a phase-transfer catalyst (PTC) in heterogeneous reaction systems. This guide provides a comprehensive overview of its physicochemical properties, synthesis, core applications, and safety protocols, offering field-proven insights into its practical use and mechanistic underpinnings.

Core Physicochemical Properties

Methyltrioctylammonium iodide, also known as Trioctylmethyammonium iodide, possesses a unique set of properties derived from its molecular structure.^{[1][2]} The long C8 alkyl chains impart significant organophilicity, while the charged quaternary ammonium center provides interaction with anionic species.

Property	Value	Source(s)
CAS Number	35675-86-6	[1][2][3][4]
Molecular Formula	C ₂₅ H ₅₄ IN	[2][4][5]
Molecular Weight	495.61 g/mol	[2][4][5]
Density	1.041 g/mL at 20 °C	[2][5]
Refractive Index	n ₂₀ /D 1.493	[2][5]
IUPAC Name	methyl(trioctyl)azanium;iodide	[1][4]
Synonyms	Trioctylmethyammonium iodide	[2]
SMILES	CCCCCCCC(CCCCCCCC)CC CCCCC.[I-]	[1][4]

Solubility Profile

While quantitative solubility data for **Methyltrioctylammonium iodide** is not extensively published, its structural characteristics provide a strong basis for predicting its behavior. The presence of three long octyl chains makes the molecule highly soluble in nonpolar and moderately polar organic solvents such as toluene, dichloromethane, and ethers. Conversely, its solubility in water is expected to be low. The behavior of related quaternary ammonium salts supports this, where solubility is a complex function of both the cation's alkyl chain length and the nature of the solvent.[6] For instance, tetramethylammonium iodide is only sparingly soluble in water and ethanol and insoluble in less polar solvents like chloroform and diethyl ether, highlighting the dramatic effect of the much longer alkyl chains in the title compound.[7]

Thermal Stability

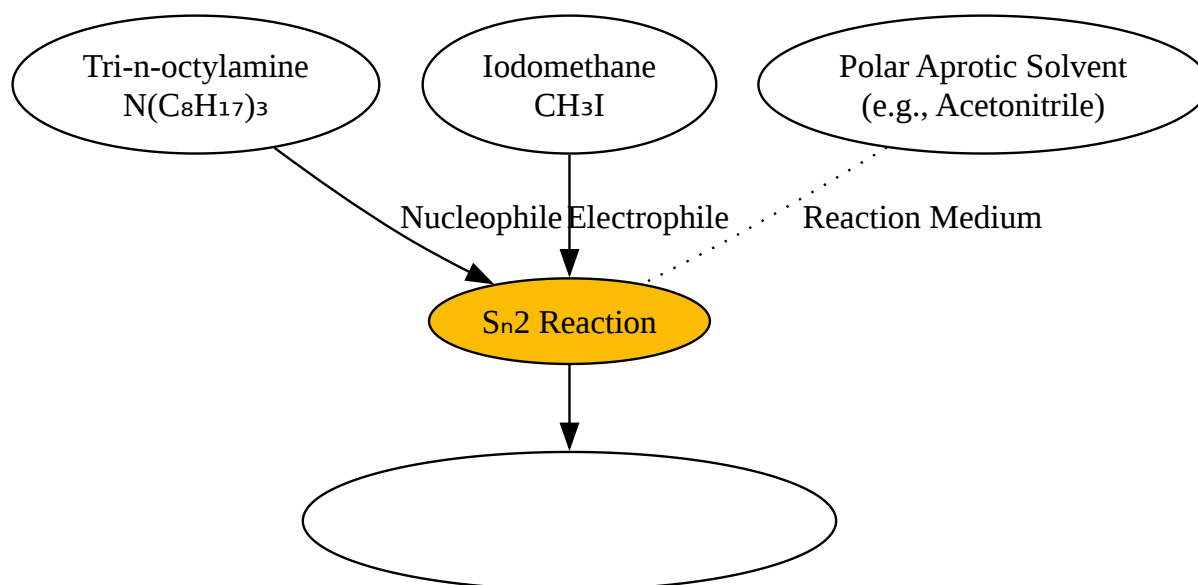
A precise melting point for **Methyltrioctylammonium iodide** is not readily available in the literature. However, for the broader class of tetraalkylammonium iodides, thermal decomposition is often observed to begin during or immediately after melting.[8] Studies on related compounds show that increasing the alkyl chain length tends to lower both the melting point and the onset temperature of decomposition.[8] The decomposition of the related methyltrioctylammonium nitrate has been studied, indicating the cation's susceptibility to

thermal degradation. The degradation pathway for such compounds can be complex, potentially involving Hofmann elimination or nucleophilic substitution by the iodide counter-ion, leading to the formation of trioctylamine and methyl iodide.

Synthesis and Characterization

Synthesis via Menshutkin Reaction

The primary route for synthesizing **Methyltrioctylammonium iodide** is the Menshutkin reaction, which involves the alkylation of a tertiary amine with an alkyl halide.[9] In this case, tri-n-octylamine is the tertiary amine and iodomethane (methyl iodide) serves as the alkylating agent.



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Experimental Protocol (General Procedure):

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve tri-n-octylamine (1.0 eq) in a suitable polar aprotic solvent, such as acetonitrile.
- **Reagent Addition:** Add iodomethane (methyl iodide, ≥ 1.1 eq) to the solution. The reaction is typically exothermic, and the addition may be controlled to maintain a desired temperature.

- **Reaction Conditions:** Stir the mixture at room temperature or with gentle heating (e.g., 40-60 °C) for several hours to overnight. The progress can be monitored by techniques such as TLC or ^1H NMR by observing the disappearance of the starting amine.
- **Workup and Purification:** Upon completion, the solvent is typically removed under reduced pressure. The resulting crude product can be purified by recrystallization from a suitable solvent system (e.g., an ethanol/ether mixture) or by washing with a non-polar solvent like hexane to remove any unreacted tri-n-octylamine. The purified product should be dried under vacuum.

Spectroscopic Characterization

Verifying the identity and purity of the synthesized product is critical. ^1H NMR and FTIR are standard methods for this purpose.

- **^1H NMR Spectroscopy:** The ^1H NMR spectrum provides clear diagnostic signals. The expected chemical shifts (referenced against a solvent like CDCl_3) are:
 - A singlet around 3.3 ppm corresponding to the three protons of the N-CH_3 group.[\[10\]](#)
 - A multiplet around 3.2-3.4 ppm for the six protons of the three N-CH_2 - groups adjacent to the nitrogen atom.
 - A broad multiplet between 1.2-1.7 ppm representing the bulk of the methylene protons ($-\text{CH}_2-$) in the octyl chains.
 - A triplet around 0.9 ppm corresponding to the nine protons of the terminal methyl ($-\text{CH}_3$) groups of the octyl chains. PubChem confirms the availability of reference ^1H and ^{13}C NMR spectra for this compound.[\[1\]](#)
- **FTIR Spectroscopy:** Infrared spectroscopy is used to confirm the presence of key functional groups and the successful quaternization of the amine.[\[10\]](#)
 - **C-H Stretching:** Strong peaks in the $2850\text{-}2960\text{ cm}^{-1}$ region corresponding to the symmetric and asymmetric stretching of C-H bonds in the numerous methylene and methyl groups.

- C-H Bending: Bending vibrations for the alkyl chains are expected around 1465 cm^{-1} .
- The disappearance of signals characteristic of the tertiary amine and the overall spectral profile confirm the formation of the quaternary ammonium salt.

Core Applications: The Role of a Phase-Transfer Catalyst

The primary utility of **Methyltrioctylammonium iodide** is as a phase-transfer catalyst (PTC). PTCs facilitate reactions between reactants located in different immiscible phases (e.g., a water-soluble nucleophile and an organic-soluble electrophile).[\[11\]](#)

Mechanism of Action

The catalyst, Q^+X^- (where Q^+ is the quaternary ammonium cation and X^- is the original anion, iodide), operates by transporting a reactant anion (Y^-) from the aqueous phase to the organic phase.

- **Anion Exchange:** At the aqueous-organic interface, the catalyst's original anion (I^-) is exchanged for the reactant anion (Y^-) from the aqueous phase, forming an ion pair $[Q^+Y^-]$.
- **Phase Transfer:** The newly formed $[Q^+Y^-]$ ion pair, now soluble in the organic phase due to the long alkyl chains of the Q^+ cation, migrates into the organic bulk.
- **Organic Phase Reaction:** The reactant anion Y^- , now solvated in the organic phase, reacts with the organic substrate (RZ) to form the product (RY). This step regenerates the catalyst in its original form $[Q^+Z^-]$.
- **Catalyst Regeneration:** The catalyst returns to the interface to repeat the cycle.

```
// Interface Nodes QY_int [label="[Q+Y-]", shape=ellipse, style=filled, fillcolor="#FBBC05"];
QZ_int [label="[Q+Z-]", shape=ellipse, style=filled, fillcolor="#FBBC05"];
```

```
// Arrows QY_org -> QZ_org [style=invis]; // for layout QZ_org -> QZ_int [label="Migration"];
QZ_int -> NaY [label="Anion\nExchange"]; NaY -> QY_int [label="Anion\nExchange"]; QY_int -
> QY_org [label="Migration"]; } } Caption: Mechanism of Phase-Transfer Catalysis.
```

Application in Metal Ion Extraction

Quaternary ammonium salts are effective reagents for solvent extraction of metal anions. A notable application involves the preconcentration of cadmium ions from water samples.^[4] In this process, cadmium ions (Cd^{2+}) in an aqueous solution containing excess iodide are converted to the anionic complex, tetraiodocadmiate(II) ($[\text{CdI}_4]^{2-}$). Methyltrioctylammonium cations then form an ion pair with this complex, facilitating its extraction into a small volume of an organic solvent. This methodology allows for significant preconcentration, enabling the detection of trace amounts of the metal.^[4]

Considerations for Use

- **Catalyst Efficiency:** The high carbon number ($\text{C\#} = 25$) of **Methyltrioctylammonium iodide** ensures high lipophilicity, which typically increases the concentration of the catalyst-anion pair in the organic phase. This is advantageous when the organic phase reaction is the rate-determining step.^[12]
- **Catalyst Poisoning:** The iodide anion is highly polarizable and can form a strong ion pair with the quaternary cation. In some cases, this can hinder the exchange with the desired reactant anion, an effect known as "catalyst poisoning."^[12] For this reason, researchers sometimes prefer to use the corresponding bromide or chloride salts.

Safety, Handling, and Storage

Methyltrioctylammonium iodide is a hazardous chemical and requires strict safety protocols.

Hazard Identification

The compound is classified with multiple hazards according to the Globally Harmonized System (GHS).

Hazard Class	GHS Code	Description	Source(s)
Reproductive Toxicity	H360	May damage fertility or the unborn child	[1][2]
Skin Irritation	H315	Causes skin irritation	[1][2]
Eye Irritation	H319	Causes serious eye irritation	[1][2]
Respiratory Irritation	H335	May cause respiratory irritation	[1][2]

Signal Word: Danger[1][2] GHS Pictograms: Health Hazard, Exclamation Mark

Recommended Handling and PPE

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
 - Respiratory Protection: If handling as a powder or aerosol, a NIOSH-approved particulate respirator may be required.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from strong oxidizing agents.

- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the product to enter drains.

Conclusion

Methyltrioctylammonium iodide is a valuable chemical tool, particularly for its role as a phase-transfer catalyst. Its highly lipophilic cation structure enables the transport of anions into organic media, facilitating a wide range of heterogeneous reactions. Researchers and developers must balance its catalytic efficacy with considerations of potential catalyst poisoning by the iodide counter-ion and adhere to stringent safety protocols due to its significant health hazards. A thorough understanding of its properties and mechanisms, as outlined in this guide, is essential for its effective and safe application in research and development.

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